

# N-Ethylhexylamine: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Ethylhexylamine*

Cat. No.: *B1595988*

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CAS Number: 20352-67-4 Molecular Formula: C<sub>8</sub>H<sub>19</sub>N

This technical guide provides an in-depth overview of **N-Ethylhexylamine**, a secondary aliphatic amine with significant applications as a chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development, offering a summary of its chemical properties, a detailed experimental protocol for a related synthesis, and visualizations of its synthetic pathway and role in chemical synthesis.

## Physicochemical and Spectral Data

A compilation of key quantitative data for **N-Ethylhexylamine** is presented in the tables below for easy reference and comparison.

Table 1: Physical and Chemical Properties of **N-Ethylhexylamine**

Property	Value	Source
Molecular Weight	129.24 g/mol	[1]
IUPAC Name	N-ethylhexan-1-amine	[1]
Synonyms	N-Ethyl-n-hexylamine, Hexylethylamine	[1][2]
Appearance	Colorless liquid with an ammonia-like odor	[3]
Melting Point	-62 °C to -66 °C (estimate)	[3][4]
Boiling Point	116-119 °C; 163.0 ± 8.0 °C at 760 mmHg	[2][3][4]
Density	0.762 g/cm <sup>3</sup> to 0.8 ± 0.1 g/cm <sup>3</sup>	[2][4]
Flash Point	39.7 ± 10.2 °C	[2][4]
Solubility	Soluble in water, alcohols, and ether	[3]
Vapor Pressure	2.1 ± 0.3 mmHg at 25 °C	[4]
LogP	2.76	[4]
Refractive Index	1.418	[4]

Table 2: Spectroscopic Data Identifiers for **N-Ethylhexylamine**

Spectrum Type	Database/Source	Identifier/Details
13C NMR	Wiley-VCH GmbH	Instrument: VARIAN XL-100
GC-MS	NIST Mass Spectrometry Data Center	SpectraBase ID: 3GQNeV1kNGz
IR Spectra	John Wiley & Sons, Inc.	Vapor Phase

# Synthesis of Secondary Amines: A General Approach

While a specific, detailed experimental protocol for the industrial-scale synthesis of **N-Ethylhexylamine** is not readily available in the public domain, a general and common method involves the reductive amination of an aldehyde. In the case of **N-Ethylhexylamine**, this would involve the reaction of hexanal with ethylamine in the presence of a reducing agent and a catalyst.

A related and well-documented procedure is the reduction of nitriles to primary amines, which are then often alkylated to form secondary or tertiary amines. For instance, the reduction of 2-ethylhexanenitrile to 2-ethylhexylamine is a key industrial process, as 2-ethylhexylamine is a valuable intermediate in the synthesis of pharmaceuticals and corrosion inhibitors.[5]

## Experimental Protocol: Reduction of a Nitrile to a Primary Amine

The following protocol details the reduction of 2-ethylhexanenitrile to 2-ethylhexylamine using Raney Nickel as a catalyst. This method is illustrative of the synthesis of aliphatic amines that can serve as precursors or analogs to **N-Ethylhexylamine**.[5]

Reaction Scheme:

2-Ethylhexanenitrile → 2-Ethylhexylamine (in the presence of Raney Ni, 2-Propanol, and catalytic KOH at reflux)

Materials and Reagents:

- 2-Ethylhexanenitrile
- Raney Nickel (slurry in water) - Caution: Pyrophoric when dry
- 2-Propanol
- Potassium Hydroxide (KOH)
- Celite for filtration

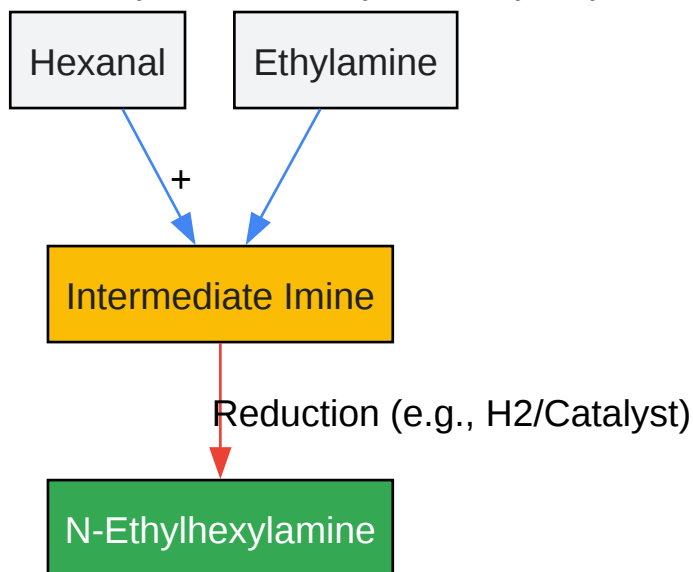
#### Procedure:

- To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 100 mL of 2-propanol and 0.2 g of potassium hydroxide.
- Carefully add approximately 5 g of the Raney Nickel slurry.
- Add 12.5 g (0.1 mol) of 2-ethylhexanenitrile to the flask.
- Heat the reaction mixture to reflux with vigorous stirring.
- Monitor the reaction progress using Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) analysis. The reaction is typically complete within 4-6 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Carefully filter the catalyst through a pad of Celite. Important: Do not allow the Raney Nickel to dry on the filter paper as it can ignite. Keep it wet with the solvent.
- Wash the filter cake with two 20 mL portions of 2-propanol.
- Remove the solvent from the filtrate under reduced pressure.
- The crude 2-ethylhexylamine can be further purified by fractional distillation under reduced pressure.

## Visualizing Chemical Processes

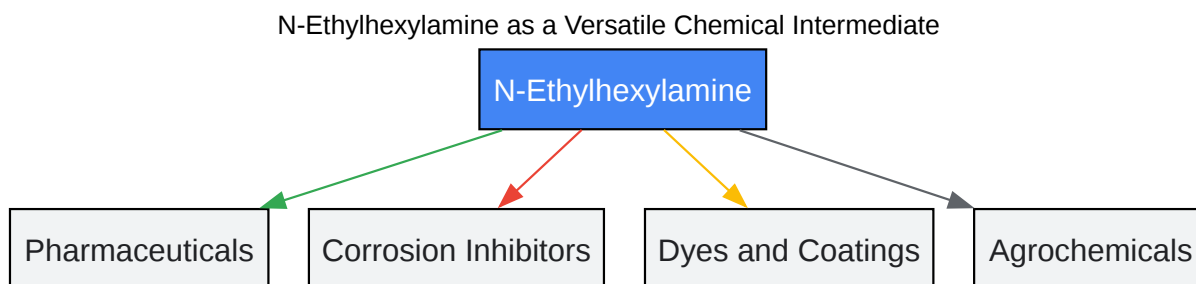
### Diagram 1: General Synthesis of **N-Ethylhexylamine**

## General Synthetic Pathway for N-Ethylhexylamine

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Caption: A simplified workflow for the synthesis of **N-Ethylhexylamine**.

## Diagram 2: Role as a Chemical Intermediate

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Caption: Applications of **N-Ethylhexylamine** in various chemical syntheses.

## Applications in Research and Industry

**N-Ethylhexylamine** primarily serves as a versatile chemical intermediate in organic synthesis. Its applications span several industries:

- **Pharmaceuticals:** It is used as a building block in the synthesis of more complex molecules with potential biological activity.[5] The lipophilic nature of the hexyl group can be utilized to modify the pharmacokinetic properties of a drug candidate.[5]
- **Corrosion Inhibitors:** **N-Ethylhexylamine** and its derivatives are employed in the formulation of corrosion inhibitors.[5]
- **Dyes and Coatings:** It can act as a dispersant, plasticizer, and solvent in the dye and coating industry, enhancing pigment dispersion and the gloss of paints.[3]
- **Agrochemicals:** Derivatives of aliphatic amines are explored for the development of new pesticides and herbicides.[5]

As of the current literature review, **N-Ethylhexylamine** has not been identified to be directly involved in specific biological signaling pathways. Its primary role in a research and drug development context is as a foundational chemical structure for the synthesis of more complex and potentially bioactive compounds.

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